

Application Notes and Protocols for 3-butyl-1H-indene

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Compound of Interest

Compound Name: 3-butyl-1H-indene

Cat. No.: B15494309

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Limited specific data is available for **3-butyl-1H-indene**. The following procedures are based on the known properties of the parent compound, indene, and general principles for handling flammable, air-sensitive, and potentially peroxide-forming chemicals. All procedures should be conducted with caution in a controlled laboratory setting by trained personnel. A thorough risk assessment should be performed before handling this compound.

Chemical and Physical Properties

Quantitative data for **3-butyl-1H-indene** is not readily available. The following table summarizes the properties of the parent compound, Indene (CAS 95-13-6), for reference. It is anticipated that **3-butyl-1H-indene** will have a higher boiling point and density due to the addition of the butyl group.

Property	Value for Indene (CAS 95-13-6)	Reference
Molecular Formula	C9H8	[1]
Molecular Weight	116.16 g/mol	[1]
Appearance	Colorless liquid	[2]
Boiling Point	181-182 °C	[3]
Melting Point	-5 to -3 °C	[3]
Density	0.996 g/cm ³ at 25 °C	[3]
Flash Point	58 °C	[4]
Solubility	Insoluble in water; soluble in organic solvents.	[2]

Health and Safety Information

Hazard Statements: Based on the parent compound indene, **3-butyl-1H-indene** is expected to be a:

- Flammable liquid and vapor (H226).[3][5]
- May be fatal if swallowed and enters airways (H304).[3][4]
- Causes skin irritation (H315).[5]
- May cause an allergic skin reaction (H317).[5]
- Very toxic to aquatic life with long lasting effects (H410).[5]

Precautionary Statements: A comprehensive list of precautionary statements can be found in the Safety Data Sheets for indene.[3][4][5] Key precautions include:

- Prevention: Keep away from heat, sparks, open flames, and hot surfaces.[3][5] No smoking.
[3][5] Keep container tightly closed.[3][5] Ground/bond container and receiving equipment.[3][5] Use explosion-proof electrical/ventilating/lighting equipment.[3][5] Use only non-sparking

tools.[3][5] Take precautionary measures against static discharge.[3][5] Wear protective gloves/protective clothing/eye protection/face protection.[3][5] Avoid breathing mist or vapors.[5] Wash skin thoroughly after handling.[5]

- Response: If swallowed, immediately call a poison center or doctor.[3][4] Do NOT induce vomiting.[3][4] If on skin (or hair), take off immediately all contaminated clothing.[3][5] Rinse skin with water/shower.[3][5] In case of fire, use dry sand, dry chemical, or alcohol-resistant foam to extinguish.[3][5]
- Storage: Store in a well-ventilated place.[3][5] Keep cool.[3][5] Store locked up.[3]
- Disposal: Dispose of contents/container to an approved waste disposal plant.[3][5]

Experimental Protocols

3.1. General Handling Procedures

- Work Area: Conduct all work with **3-butyl-1H-indene** in a well-ventilated chemical fume hood.[6]
- Ignition Sources: Ensure the work area is free of ignition sources such as open flames, hot plates, and spark-producing equipment.[6][7] Use only non-sparking tools.[6][7]
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles and a face shield.[6]
 - Hand Protection: Wear chemically resistant gloves (e.g., nitrile rubber).[5]
 - Body Protection: Wear a flame-retardant lab coat and closed-toe shoes.[3]
- Dispensing:
 - Ground and bond all containers when transferring the material to prevent static discharge.[3][5]
 - Use a properly functioning syringe or cannula for transferring small quantities.

- Avoid pouring in the open air.
- Spills:
 - In case of a small spill, absorb the material with an inert absorbent material (e.g., vermiculite, dry sand).[6]
 - Collect the absorbed material into a sealed, labeled container for disposal.[6]
 - For large spills, evacuate the area and follow emergency procedures.

3.2. Storage Procedures

- Container: Store **3-butyl-1H-indene** in its original, tightly sealed container.[6][7]
- Atmosphere: Due to the potential for peroxide formation, it is recommended to store this compound under an inert atmosphere (e.g., nitrogen or argon).
- Temperature: Store in a cool, dry, well-ventilated area away from heat and direct sunlight.[5][6][7] Refrigeration may be recommended to maintain product quality.[7]
- Incompatible Materials: Store away from strong oxidizing agents.[7]
- Labeling: Ensure the container is clearly labeled with the chemical name, date received, and date opened.

3.3. Peroxide Formation and Testing

Indene and its derivatives can form explosive peroxides upon exposure to air and light.

- Inhibitors: Check if the material contains a peroxide inhibitor (e.g., BHT).
- Testing: If the material is old, has been exposed to air, or if the presence of peroxides is suspected, test for peroxides before use.
 - Use commercially available peroxide test strips.
 - Procedure:

1. In a fume hood, carefully open the container.
 2. Dip the test strip into the liquid for the time specified by the manufacturer.
 3. Compare the color of the strip to the color chart provided.
- Interpretation:
 - 0-25 ppm: Safe to use.
 - 25-100 ppm: Use with caution. Do not distill or concentrate.
 - >100 ppm: Unsafe. Do not handle. Contact your institution's environmental health and safety department for disposal.
 - Visual Inspection: DO NOT TOUCH OR ATTEMPT TO OPEN a container if crystals are visible around the cap or within the liquid, as these could be explosive peroxides.[8] In this case, contact your institution's environmental health and safety department immediately.[8]

3.4. First-Aid Measures

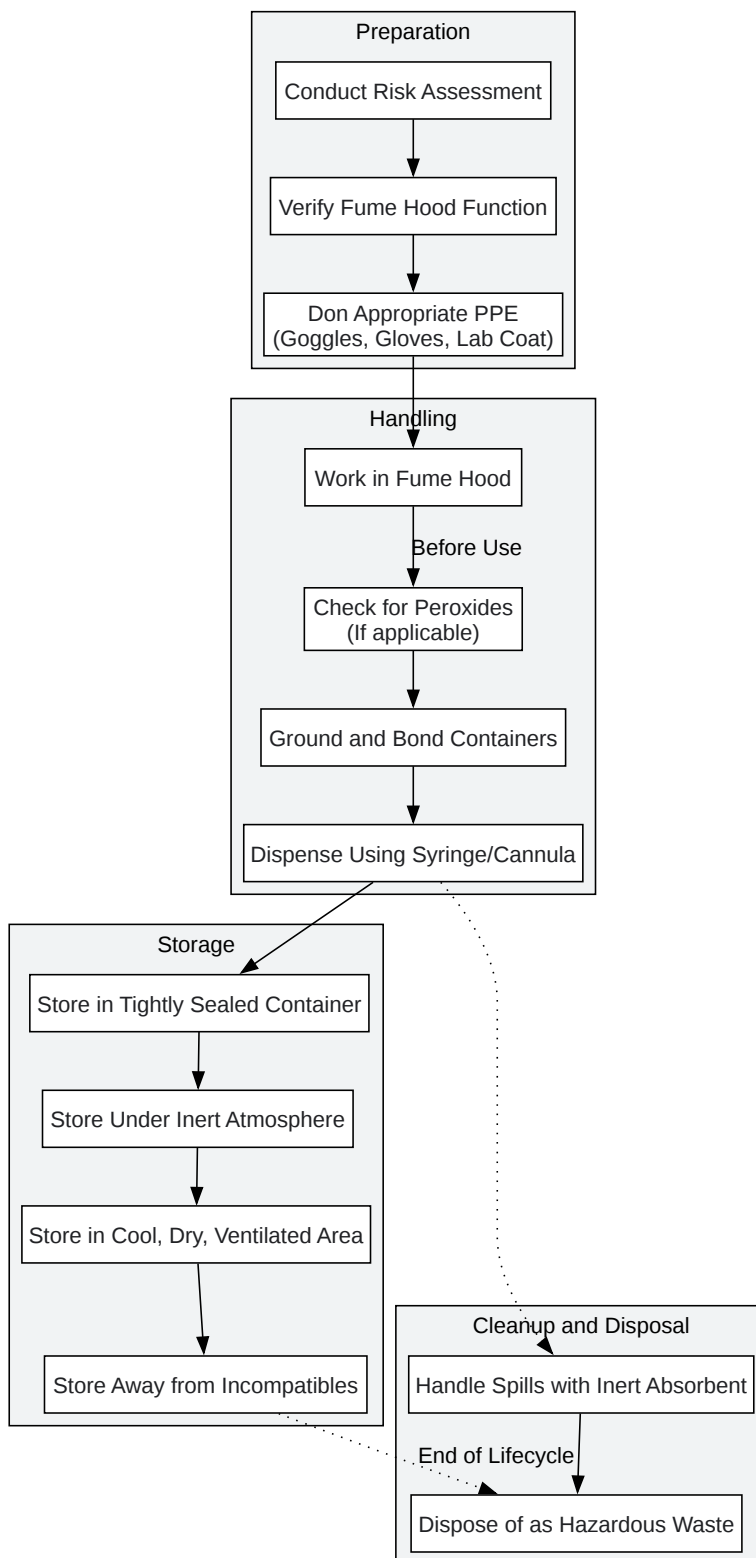
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention.[6]
- Skin Contact: Immediately wash off with plenty of water for at least 15 minutes. Remove contaminated clothing. If skin irritation persists, call a physician.[6][7]
- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[7]
- Ingestion: Do NOT induce vomiting.[6] Call a physician or poison control center immediately. [6] If vomiting occurs naturally, have the victim lean forward.[6]

3.5. Disposal

Dispose of **3-butyl-1H-indene** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations.[3][6] Do not dispose of it down the drain. [5]

Diagrams

Workflow for Safe Handling and Storage of 3-butyl-1H-indene



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Caption: Logical workflow for the safe handling and storage of **3-butyl-1H-indene**.

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